

# Health and safety information for 5-Bromo-2-isopropoxyaniline

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## Compound of Interest

Compound Name: 5-Bromo-2-isopropoxyaniline

Cat. No.: B1517551

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An In-Depth Technical Guide to the Health and Safety of **5-Bromo-2-isopropoxyaniline**

For Researchers, Scientists, and Drug Development Professionals

## Statement of Hazard

**5-Bromo-2-isopropoxyaniline** is a halogenated aromatic amine, a class of compounds that requires careful handling due to potential toxicological effects. Based on available safety data, this compound is classified as an irritant to the skin and eyes and may cause respiratory irritation.<sup>[1][2]</sup> All handling procedures must be conducted with appropriate engineering controls and personal protective equipment to minimize exposure. This guide provides a comprehensive overview of the known hazards and details the necessary protocols for its safe use in a research and development setting.

## Chemical Identification and Properties

Proper identification is the foundation of chemical safety. The properties listed below are critical for understanding the substance's behavior under various laboratory conditions.

Identifier	Value	Source(s)
Chemical Name	5-Bromo-2-isopropoxyaniline	[3][4][5]
CAS Number	1019442-22-8	[3][4]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> BrNO	[5][6]
Molecular Weight	230.10 g/mol	[2][6]
Predicted Boiling Point	296.3 ± 20.0 °C	[3]
Predicted Density	1.392 ± 0.06 g/cm <sup>3</sup>	[3]
Storage Conditions	Keep in a dark, cool, dry place under an inert atmosphere (2-8°C recommended)	[3][6][7]

## Hazard Analysis and GHS Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazard information. **5-Bromo-2-isopropoxyaniline** is classified as hazardous.

## GHS Hazard Pictograms and Statements

The following diagram illustrates the GHS pictograms associated with this chemical, which visually convey the primary hazards.

GHS Pictogram	Associated Hazards			
	Hazard Statements	H315: Causes skin irritation	H319: Causes serious eye irritation	H335: May cause respiratory irritation

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Caption: GHS Pictogram for Irritants.

## Summary of GHS Classification

Hazard Class	Category	Hazard Statement	Signal Word
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation	Warning
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Warning

Sources:[1][2]

Expert Insight: The aniline substructure is a well-known toxicophore that can cause methemoglobinemia, although specific data for this molecule is lacking. The presence of a bromine atom can enhance its persistence and potential for bioaccumulation. Therefore, treating this compound with a high degree of caution beyond its formal GHS classification is prudent.

## Exposure Controls and Personal Protection

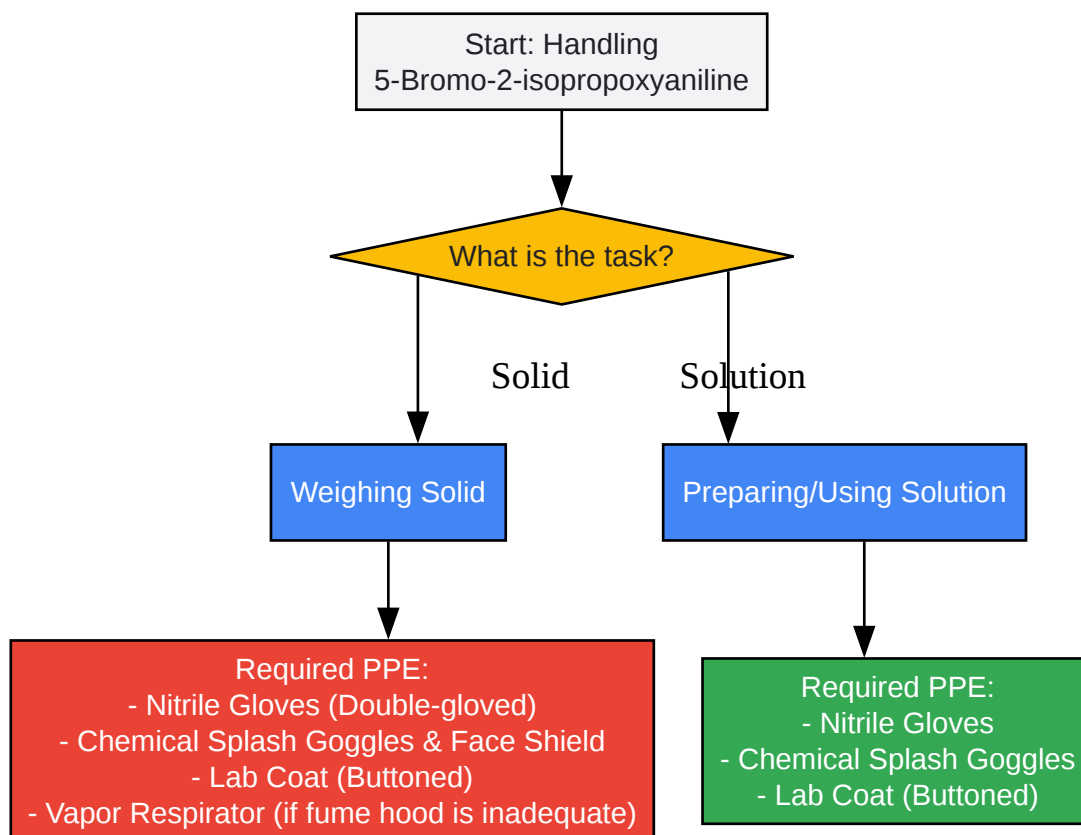
Minimizing exposure is paramount. A multi-layered approach combining engineering controls and Personal Protective Equipment (PPE) is required.

### Engineering Controls

- Ventilation: All manipulations of **5-Bromo-2-isopropoxyaniline**, especially handling of the solid powder, must be performed in a certified chemical fume hood to prevent inhalation of dust or vapors.[7][8] The system should provide sufficient air exchange to keep concentrations well below any established exposure limits.[7]
- Containment: For procedures with a higher risk of aerosolization, use of a glove box is recommended.

### Personal Protective Equipment (PPE)

The selection of PPE is dictated by the specific laboratory operation. The following flowchart provides a decision-making framework for selecting appropriate PPE.



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Caption: PPE Selection Workflow.

Detailed PPE Specifications:

- Hand Protection: Wear nitrile gloves. Always inspect gloves before use and use proper removal technique to avoid skin contact.[8] For handling the solid, double-gloving is recommended.
- Eye/Face Protection: Use chemical safety goggles that meet government standards (e.g., NIOSH or EN 166).[8] When handling larger quantities or the solid form, a face shield should be worn in addition to goggles.[8]
- Skin and Body Protection: A buttoned, long-sleeved lab coat is mandatory.[7] For tasks with a significant splash risk, a chemical-resistant apron should be used.[7]

- Respiratory Protection: A NIOSH-approved vapor respirator may be necessary if engineering controls are insufficient to prevent inhalation.[\[7\]](#)[\[9\]](#)

## Safe Handling and Storage Protocols

Adherence to strict protocols is essential for preventing accidental exposure and maintaining the integrity of the compound.

### Protocol for Safe Handling

- Preparation: Before handling, ensure the chemical fume hood is operational and the work area is clear of incompatible materials, such as strong oxidizing agents.[\[10\]](#)[\[11\]](#)
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[\[8\]](#)[\[12\]](#) Do not eat, drink, or smoke in the work area.[\[10\]](#)[\[12\]](#)
- Manipulation: Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[\[12\]](#) Use tools (spatulas, scoops) to handle solids to avoid direct contact.
- Waste: All contaminated materials (gloves, wipes, pipette tips) must be disposed of as hazardous chemical waste according to institutional and local regulations.[\[11\]](#)[\[13\]](#)

### Storage Protocol

- Container: Keep the container tightly closed when not in use.[\[7\]](#)[\[10\]](#)
- Atmosphere: Store under an inert gas (e.g., Argon or Nitrogen) as the compound may be air-sensitive.[\[7\]](#)[\[8\]](#)[\[10\]](#)
- Conditions: Store in a cool, dry, dark, and well-ventilated place, away from incompatible substances.[\[7\]](#)[\[10\]](#) A refrigerated environment (2-8°C) is often recommended.[\[6\]](#)[\[7\]](#)
- Security: Store in a locked cabinet or an area with restricted access.[\[12\]](#)[\[13\]](#)

## Emergency Procedures

Rapid and correct response to an emergency can significantly mitigate harm. All personnel must be familiar with these procedures.

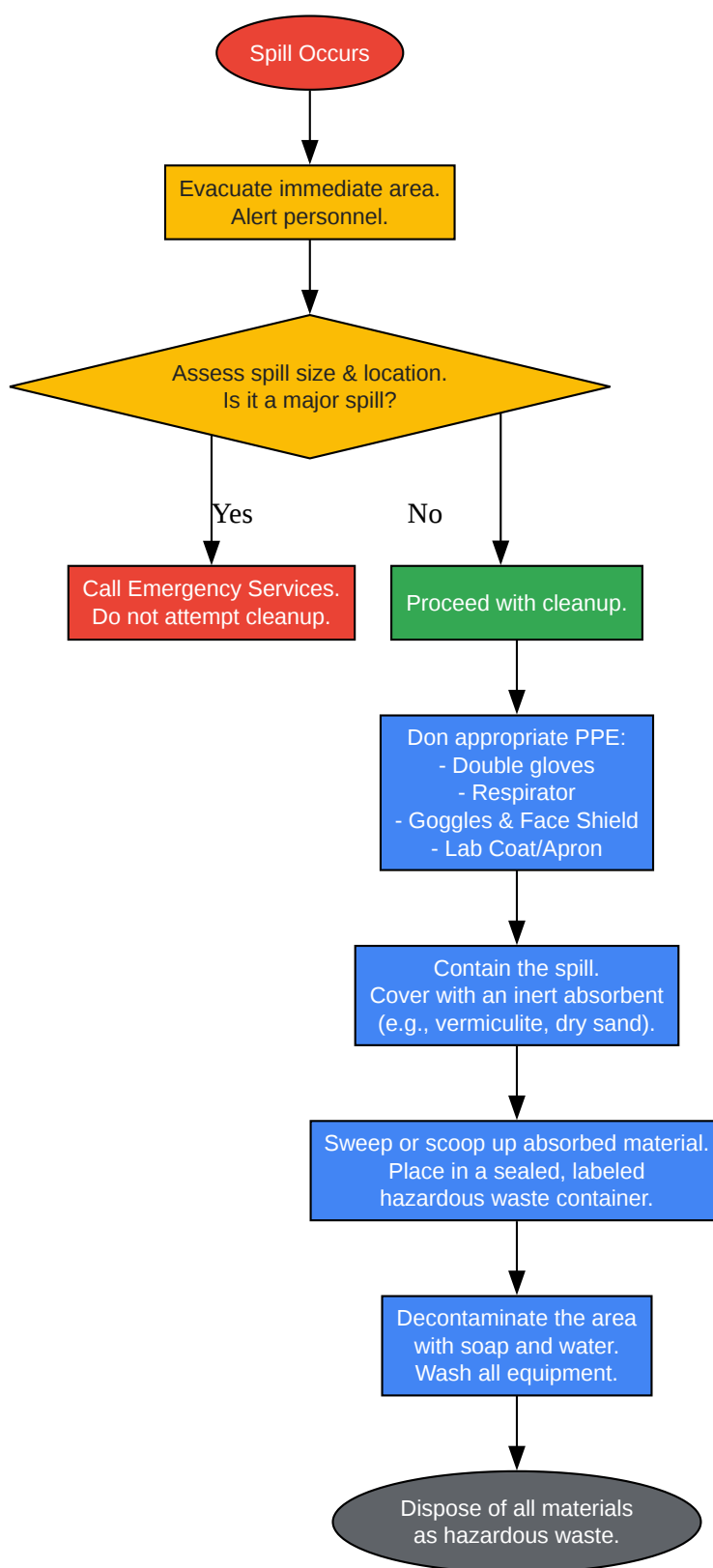
## First-Aid Measures

The immediate first aid response is critical. The general principle is to remove the individual from the source of exposure and decontaminate them.<sup>[14]</sup>

Exposure Route	First-Aid Protocol
Inhalation	1. Remove the person to fresh air and keep them at rest in a position comfortable for breathing. <sup>[10][13]</sup> 2. If breathing is difficult or has stopped, provide artificial respiration. <sup>[13]</sup> <sup>[15]</sup> 3. Seek immediate medical attention. <sup>[7][10]</sup>
Skin Contact	1. Immediately remove all contaminated clothing. <sup>[12]</sup> 2. Wash the affected skin with plenty of soap and water for at least 15 minutes. <sup>[10][13]</sup> 3. If skin irritation occurs or persists, seek medical attention. <sup>[7]</sup>
Eye Contact	1. Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. <sup>[10][13][16]</sup> 2. Remove contact lenses, if present and easy to do so. Continue rinsing. <sup>[10][13]</sup> 3. Seek immediate medical attention from an ophthalmologist. <sup>[10][17]</sup>
Ingestion	1. Rinse the mouth thoroughly with water. <sup>[8][10]</sup> Do NOT induce vomiting. <sup>[7][15]</sup> 2. Give small sips of water to drink. <sup>[14][16]</sup> 3. Never give anything by mouth to an unconscious person. <sup>[8]</sup> 4. Call a poison control center or doctor immediately for advice. <sup>[7][10][13]</sup>

## Accidental Release Measures: Spill Response Workflow

In the event of a spill, a systematic response is required to ensure personnel safety and proper cleanup.



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Caption: Workflow for Responding to a Chemical Spill.

#### Protocol for Spill Cleanup:

- Personal Protection: Ensure adequate personal protective equipment is worn before approaching the spill.[8]
- Ventilation: Ensure the area is well-ventilated, preferably within a fume hood.[8]
- Containment: Prevent the product from entering drains.[8][10]
- Cleanup: Absorb the spilled material with an inert substance like vermiculite, dry sand, or earth.[7] Do not use combustible materials like sawdust.[10] Pick up and arrange for disposal without creating dust.[8]
- Final Steps: Once the material is collected, place it in a suitable, closed, and labeled container for disposal.[8] Clean the spill area thoroughly.

## Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: Upon combustion, the compound may decompose to release toxic and corrosive fumes, including carbon oxides, nitrogen oxides (NO<sub>x</sub>), and hydrogen bromide gas. [8][10]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[8][13]

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